

cotton cadinene synthase multigene family subfamilies

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Compound Focus: (+)-delta-Cadinene

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Evolution of CDNS Subfamily Classification

The table below summarizes how the classification of CDNS subfamilies has been refined through ongoing research.

Classification System	Proposed Subfamilies	Key Characteristics & Evidence	Supporting Research
Early Model (c. 2000)	CAD1-A & CAD1-C [1] [2]	Distinguished by sequence homology and differential expression patterns [1].	Tan et al. (2000) [1] [2]
Recent Model (2023)	A, B, C, D, E (GhCDN-A to E) [3]	Based on evolutionary time and comprehensive genome-wide analysis of <i>G. hirsutum</i> [3].	2023 Genomic Study [3]

Expression and Function of Key Subfamilies

Different CDNS subfamilies have distinct expression patterns and potential functional specializations, as detailed below.

Subfamily	Expression Pattern	Functional Role & Notes
CAD1-A / GhCDN-A	Roots, seeds (developmentally regulated); induced by fungal elicitors and jasmonate in stems [1] [4].	Likely involved in gossypol synthesis; a key target for creating "glandless-seed, glanded-plant" cotton [3] [4].
CAD1-C / GhCDN-C	Stems, leaves, pericarps, floral organs; constitutively present in some tissues and also induced by elicitors [1].	Provides constitutive and inducible defense; may have functional redundancy with other subfamilies [5] [1].
Other Subfamilies (B, D, E)	Information limited [3].	Some members may be pseudogenes; functions are not yet fully characterized [3].

Experimental Evidence and Key Findings

The functional understanding of CDNS subfamilies is supported by several key experimental approaches:

- **Gene Silencing Studies:** Early attempts using **antisense suppression** of a specific *cdn1-C4* gene in *G. hirsutum* successfully blocked the induction of CDNS during bacterial blight infection but did **not reduce gossypol levels** in seeds, highlighting the complexity and redundancy of the gene family [5] [6]. More recent work using **Virus-Induced Gene Silencing (VIGS)** to target the entire **GhCDN-A subgroup** (12 genes) resulted in a clear **decrease in gossypol content** and lighter gland color, providing strong evidence for this subfamily's role in gossypol biosynthesis [3].
- **Promoter and Expression Analysis:** Studies comparing the promoters of different subfamilies have identified specific **cis-elements** (like W-boxes) that are recognized by transcription factors (e.g., GaWRKY1), which are involved in the **jasmonate and ethylene signaling pathways** and regulate the expression of genes like *CAD1-A* in response to elicitors [3] [4].

Research Methodology Guide

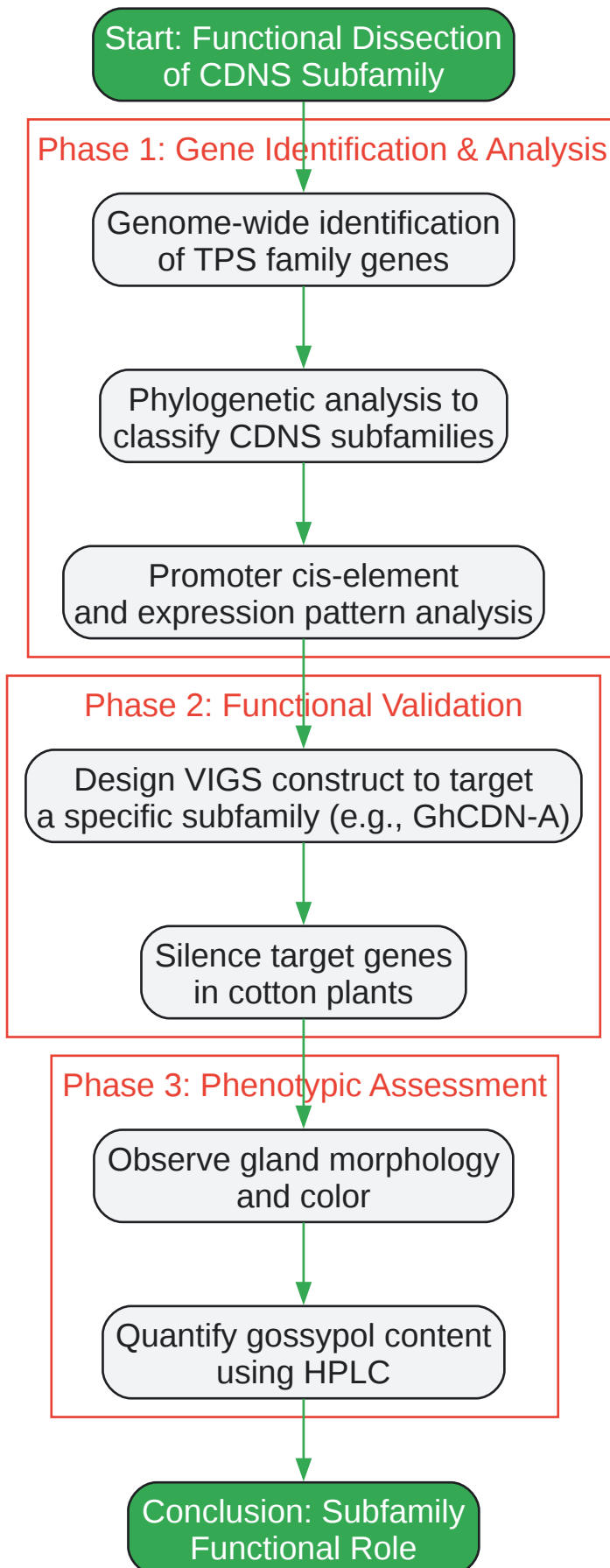
For researchers aiming to functionally characterize CDNS subfamilies, here are the core methodologies derived from the search results:

- **Genome-Wide Identification:** Use the latest genome assemblies for the cotton species of interest. Identify TPS family genes using **BLAST** with known CDNS sequences and confirm domains through

Pfam or **InterPro** databases [3].

- **Phylogenetic and Expression Analysis:** Construct a phylogenetic tree of identified TPS genes to classify them into subfamilies. Analyze their **tissue-specific expression** (e.g., in roots, stems, leaves, seeds) and their response to **elicitors** (e.g., fungal cell wall components) or hormones like **methyl jasmonate** using RNA-seq and RT-PCR [3] [1] [4].
- **Functional Validation via VIGS:** For high-throughput functional screening, use **Virus-Induced Gene Silencing**. Design constructs to target specific subfamilies (e.g., a conserved region of GhCDN-A). Silencing efficacy can be assessed by measuring **gossypol content** in silenced plants using **High-Performance Liquid Chromatography (HPLC)** [3].

The following diagram outlines the key experimental workflow for the functional dissection of a CDNS subfamily, from gene identification to phenotypic verification.



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Key Insights for Researchers

- **The CDNS family is complex and redundant**, especially in tetraploid cottons. Silencing a single gene may not yield a phenotypic change, so targeting entire subfamilies is a more effective strategy for functional analysis [5] [3].
- **Subfamilies are differentially regulated**. The **CAD1-C/GhCDN-C** subfamily is often associated with **constitutive defense** in aerial parts, while **CAD1-A/GhCDN-A** is critical for **gossypol synthesis in seeds** and is strongly **induced by jasmonate and fungal elicitors** [3] [1] [4].
- **Promoter analysis is crucial** for understanding regulation. Key cis-elements like the **W-box palindrome** in the *CAD1-A* promoter are targets for transcription factors such as **GaWRKY1**, linking the pathway to defense signaling networks [4].

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